

Essential Safety and Logistical Information for Handling Palmitoleic Acid-d14

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Compound of Interest

Compound Name: Palmitoleic Acid-d14

Cat. No.: B594036

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a safe laboratory environment and the integrity of experimental outcomes. This document provides essential, immediate safety and logistical information for the operational use and disposal of **Palmitoleic Acid-d14**.

Chemical Identifier:

- Product Name: **Palmitoleic Acid-d14**
- CAS Number: 184708-66-5[1][2][3]
- Synonyms: (9Z)-hexadecenoic-2,2,3,3,4,4,5,5,6,6,7,7,8,8-d14 acid, FA 16:1-d14, 9-cis-Hexadecenoic Acid-d14[1][4]

Palmitoleic Acid-d14 is a deuterated form of palmitoleic acid, commonly used as an internal standard for its quantification in mass spectrometry applications. While some safety data sheets classify it as not a hazardous substance or mixture, it should be handled with care as it has not been fully validated for medical applications and is intended for research use only.

Personal Protective Equipment (PPE)

When handling **Palmitoleic Acid-d14**, a comprehensive approach to personal protection is critical to minimize exposure and ensure safety. The following personal protective equipment is mandatory:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses with side shields. In situations with a higher risk of splashing, a face shield should be used in addition to goggles.
- **Hand Protection:** Chemical-resistant gloves, such as nitrile or butyl rubber, are required. Gloves should be inspected for any signs of degradation or perforation before use and replaced immediately if contamination is suspected.
- **Respiratory Protection:** While not always required if working in a well-ventilated area, a respirator may be necessary if aerosols are generated or ventilation is inadequate.
- **Body Protection:** A standard laboratory coat should be worn. For larger quantities or in situations with a higher risk of splashing, consider a chemical-resistant apron or suit.

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Operational Checks:

- Ensure that a safety shower and eyewash station are readily accessible.
- Verify that the work area, preferably a chemical fume hood, is clean and uncluttered.
- Confirm that all necessary PPE is available and in good condition.
- Review the Safety Data Sheet (SDS) for **Palmitoleic Acid-d14** before starting any work.

2. Handling Procedure:

- Work in a well-ventilated area, such as a chemical fume hood, to minimize inhalation exposure.
- **Palmitoleic Acid-d14** is often supplied as a solution in ethanol. Handle it away from open flames or other ignition sources.
- Use appropriate tools (e.g., micropipettes) to handle the solution to avoid direct contact.
- Avoid the formation of aerosols.
- If the solvent needs to be changed, evaporate the ethanol under a gentle stream of nitrogen and immediately add the solvent of choice.

3. Post-Handling Procedures:

- Tightly seal the container after use to prevent solvent evaporation and contamination.
- Store the product at its recommended temperature, typically -20°C, in a dry and well-ventilated place.

- Clean the work area thoroughly after handling.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

Proper disposal of **Palmitoleic Acid-d14** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

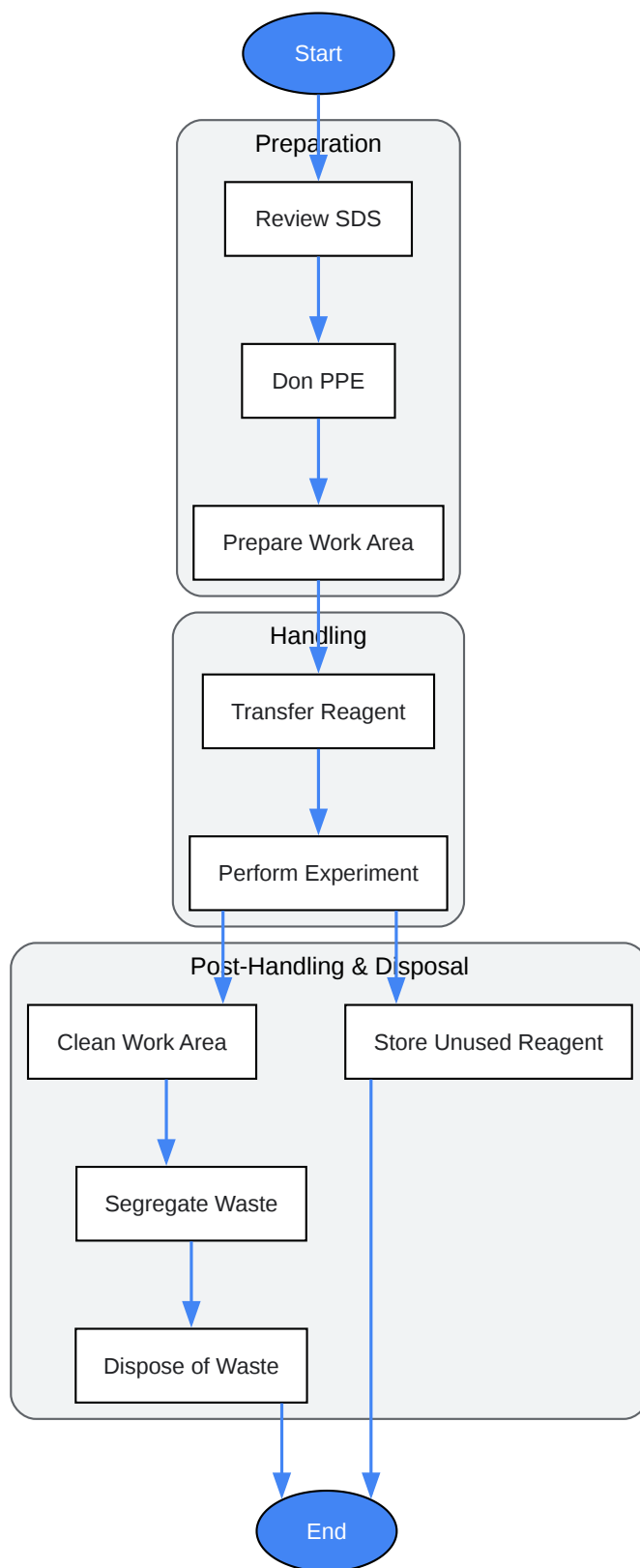
- **Waste Collection:** Collect all waste materials, including unused product, empty containers, and contaminated consumables (e.g., pipette tips, gloves), in a designated and clearly labeled hazardous waste container.
- **Waste Segregation:** Do not mix this waste with other waste streams unless it is chemically compatible.
- **Disposal Method:** Dispose of the chemical waste in accordance with all applicable local, state, and federal regulations. Do not pour down the drain. Consult with your institution's environmental health and safety (EHS) department for specific disposal procedures.
- **Contaminated Materials:** Absorb any spills with an inert material (e.g., sand, diatomite) and place it in the hazardous waste container for disposal.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₆ D ₁₄ O ₂	
Molecular Weight	268.4 g/mol	
Purity	≥99% deuterated forms (d ₁ -d ₁₄)	
Storage Temperature	-20°C	
Stability	≥ 1 year	

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **Palmitoleic Acid-d14**, from preparation to disposal.



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Caption: Workflow for Safe Handling of **Palmitoleic Acid-d14**.

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